

Applications of Ro 25-6981 in Neuroscience Research: Application Notes and Protocols

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Compound of Interest

Compound Name: RO 2468

Cat. No.: B10776112

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Introduction

Ro 25-6981 is a potent and highly selective antagonist of the N-methyl-D-aspartate (NMDA) receptor, exhibiting a remarkable selectivity for receptors containing the GluN2B (formerly NR2B) subunit.^{[1][2]} This activity-dependent blockade of GluN2B-containing NMDA receptors makes Ro 25-6981 a valuable pharmacological tool for investigating the diverse roles of this specific NMDA receptor subtype in a wide array of neurological processes and disease models. Its applications in neuroscience research span from studies of synaptic plasticity and memory formation to the investigation of potential therapeutic interventions for neurodegenerative diseases, neuropathic pain, and epilepsy.

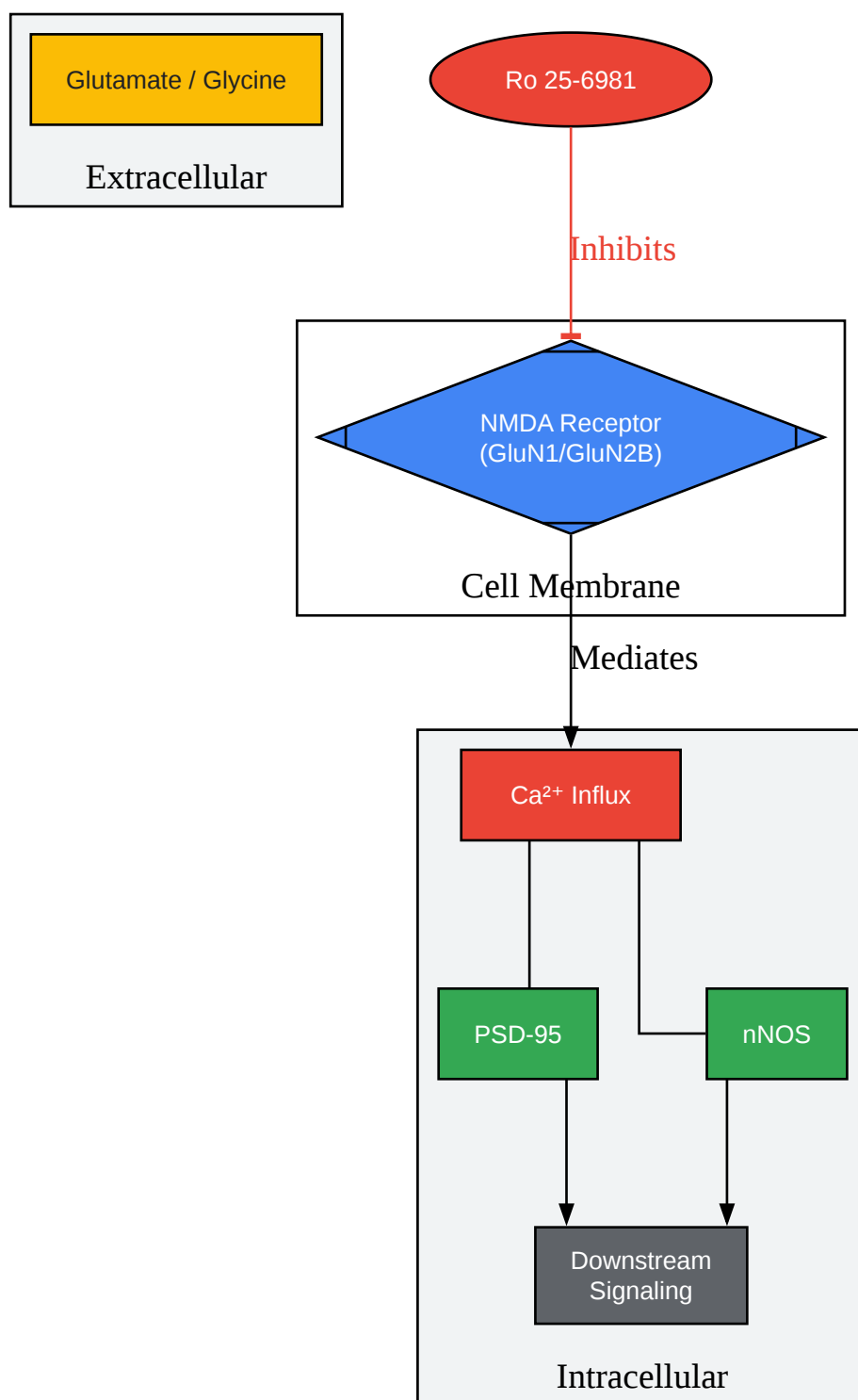
This document provides detailed application notes and protocols for the use of Ro 25-6981 in key areas of neuroscience research, supported by quantitative data and visual diagrams of signaling pathways and experimental workflows.

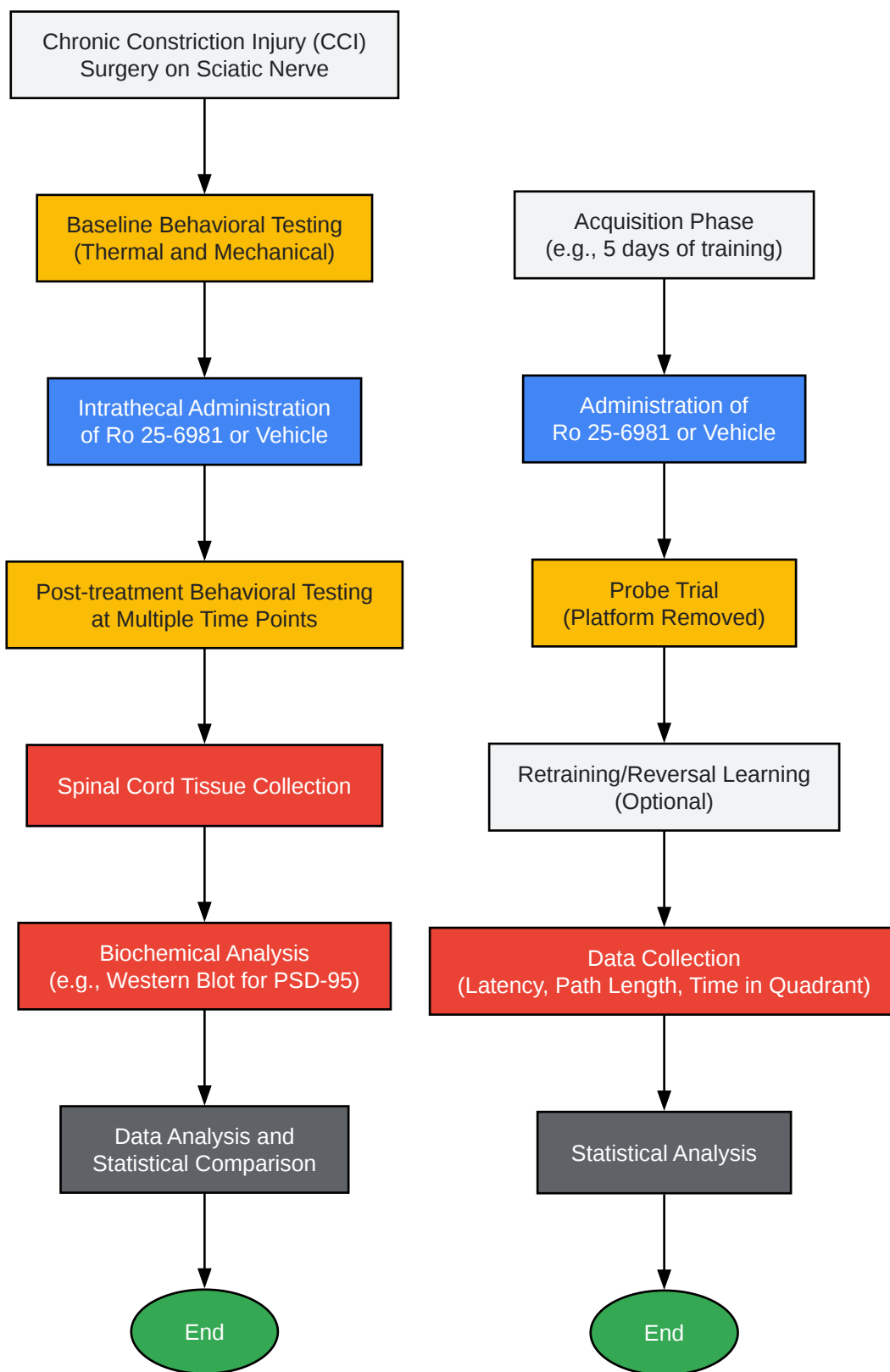
Mechanism of Action

Ro 25-6981 exerts its effects by selectively binding to and inhibiting the function of NMDA receptors that incorporate the GluN2B subunit.^{[1][2]} NMDA receptors are ionotropic glutamate receptors that play a critical role in excitatory synaptic transmission and plasticity. The subunit composition of NMDA receptors dictates their physiological and pharmacological properties. By specifically targeting the GluN2B subunit, Ro 25-6981 allows for the dissection of the specific

contributions of this subunit to neuronal function and dysfunction. The blockade of GluN2B-containing NMDA receptors by Ro 25-6981 has been shown to modulate downstream signaling cascades, including the inhibition of postsynaptic density protein 95 (PSD-95) expression and neuronal nitric oxide synthase (nNOS) activity.^{[3][4]}

Signaling Pathway of Ro 25-6981 Action





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